

Technical Support Center: Improving the Photostability of Cy7 Dyes in Microscopy

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Compound of Interest

Compound Name: *N-(m-PEG4)-N'-(azide-PEG4)-Cy7*

Cat. No.: *B15544277*

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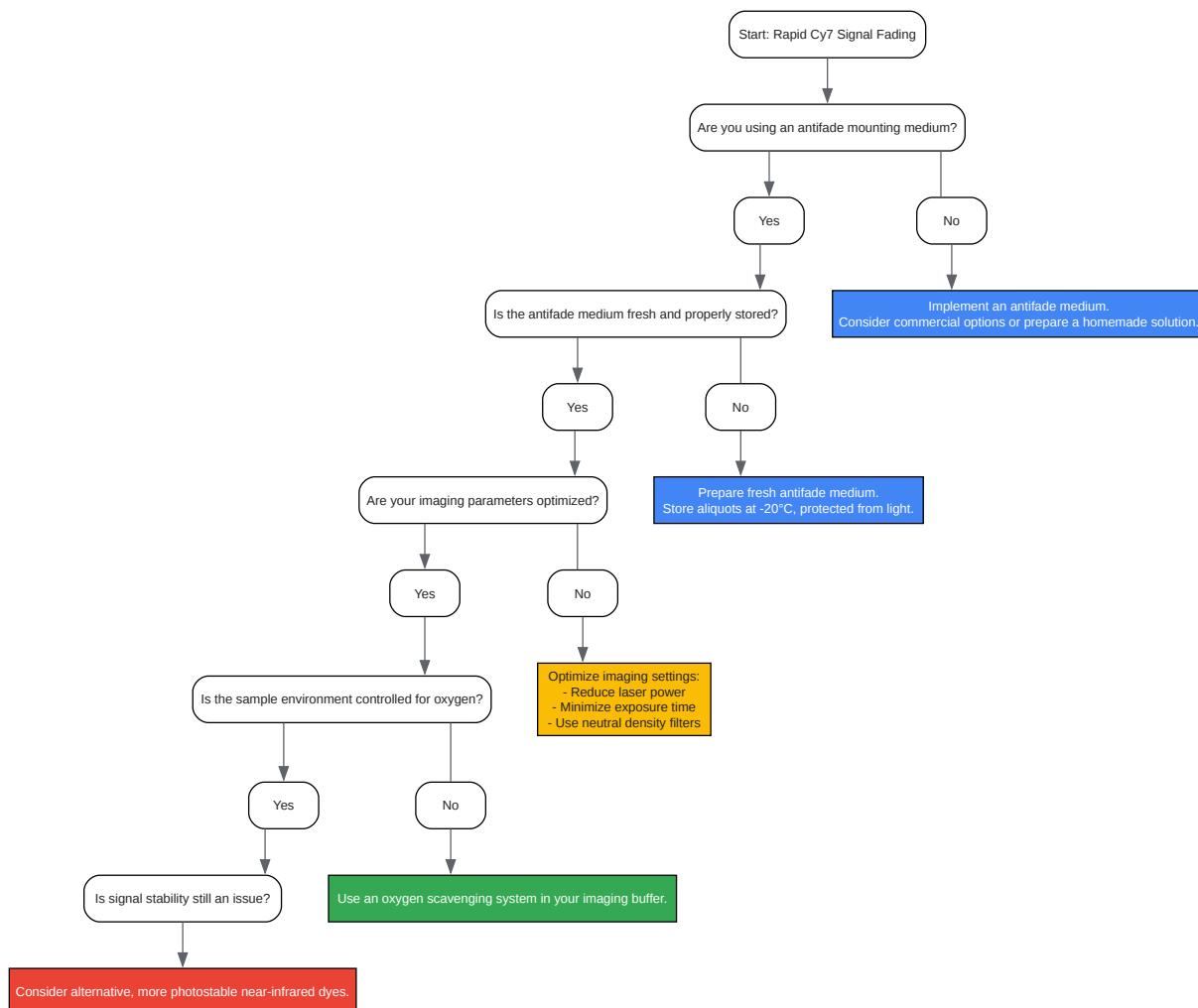
Welcome to the technical support center for Cy7 dyes. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) for improving the photostability of Cy7 in microscopy experiments.

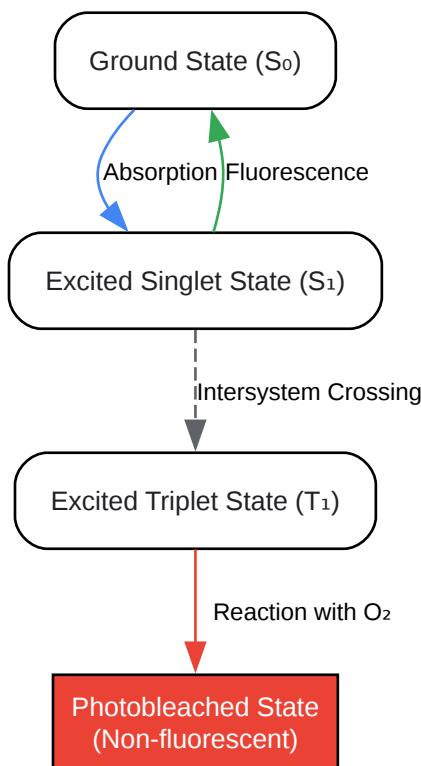
Troubleshooting Guides

This section provides step-by-step solutions to common problems encountered with Cy7 photobleaching.

Problem: My Cy7 signal fades rapidly during image acquisition.

Rapid signal loss is a classic sign of photobleaching. Follow this workflow to systematically identify and address the potential causes.



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